

Comparative Guide to Mass Spectrometric Identification: 1-(4-Bromophenyl)-N-ethylpropan-1-amine

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Compound of Interest

Compound Name:	1-(4-Bromophenyl)-N-ethylpropan-1-amine
CAS No.:	915923-68-1
Cat. No.:	B1340986

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Executive Summary

The precise structural elucidation of **1-(4-Bromophenyl)-N-ethylpropan-1-amine** presents a unique challenge in forensic and pharmaceutical analysis due to its isobaric relationship with the controlled substance 4-Bromo-N-ethylamphetamine (a regioisomer).

This guide provides a definitive technical comparison of the mass spectrometric behaviors of this target molecule against its primary isomers. By contrasting Electron Ionization (EI) and Electrospray Ionization (ESI-MS/MS) patterns, we establish a self-validating identification workflow. The core finding is that the alpha-cleavage mechanism in the 1-amine regioisomer retains the brominated aromatic moiety in the base peak, creating a distinct isotopic signature absent in the amphetamine analog.

Part 1: Structural Context & Isotopic Signatures

Before analyzing fragmentation, the analyst must recognize the "Isotopic Fingerprint" of the bromine substituent.

- Target Molecule: **1-(4-Bromophenyl)-N-ethylpropan-1-amine**

- Molecular Formula:

- Molecular Weight: ~242.16 Da

- Key Feature: The

and

isotopes exist in a near 1:1 ratio.

- Implication: Any fragment ion retaining the bromine atom will appear as a doublet separated by 2 mass units (

X and

X+2) with roughly equal intensity.

The "Isomer Problem"

The primary analytical risk is misidentifying the target as its regioisomer, 4-Bromo-N-ethylamphetamine.

Feature	Target: 1-(4-Bromophenyl)-N-ethylpropan-1-amine	Alternative: 4-Bromo-N-ethylamphetamine
Structure		
Class	Benzylic Amine	Amphetamine Derivative
Amine Position	C1 (Benzylic Carbon)	C2 (Beta Carbon)

Part 2: Electron Ionization (EI) Fragmentation

Hard Ionization (70 eV)

In EI, the fragmentation is driven by radical-induced alpha-cleavage. This mechanism provides the most robust differentiation between the target and its amphetamine alternative.

Mechanism of Action: The "Retained Ring"

For the target molecule (1-amine), the amine nitrogen is attached directly to the benzylic carbon. The dominant fragmentation pathway is alpha-cleavage of the C-C bond adjacent to the nitrogen.

- Ionization: Removal of a lone-pair electron from Nitrogen.
- Cleavage: The bond between C1 (benzylic) and C2 (propyl tail) breaks.
- Loss: The ethyl radical ($\text{C}_2\text{H}_5\cdot$, 29 Da) is lost from the propyl chain.
- Result: Formation of a resonance-stabilized iminium ion.

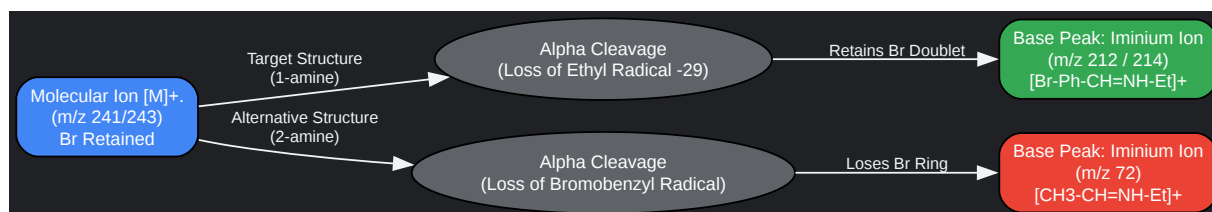
Crucially, this iminium ion retains the aromatic ring and the bromine atom.

Spectral Data Comparison

Parameter	Target (1-amine)	Alternative (2-amine/Amphetamine)
Base Peak ()	212 / 214 (Doublet)	72 (Singlet)
Mechanism	Loss of Ethyl (from propyl chain)	Loss of 4-Bromobenzyl radical
Fragment Structure		
Diagnostic Value	High: Confirms Br presence in core fragment.	High: Confirms Br absence in core fragment.
Secondary Ions	183/185 (Benzylic Cation, loss of amine)	155/157 (Bromobenzyl Cation)

Visualization of Pathway

The following diagram illustrates why the Bromine signature is retained in the target but lost in the isomer.



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Caption: Divergent alpha-cleavage pathways. The target (green) retains the bromine isotope pattern, while the amphetamine isomer (red) loses it.

Part 3: ESI-MS/MS Fragmentation

Soft Ionization (Collision Induced Dissociation)

While EI is superior for structural isomer differentiation, LC-MS/MS (ESI) is the standard for sensitivity in biological matrices.

Protonation and Stability[1]

- Precursor:

at

242/244.

- Behavior: Unlike amphetamines, which often lose

to form a carbocation, the N-ethyl group stabilizes the protonated amine. Higher collision energies (CE) are required for fragmentation.

CID Fragmentation Pathway

Upon collision (CID), the molecule undergoes inductive cleavage:

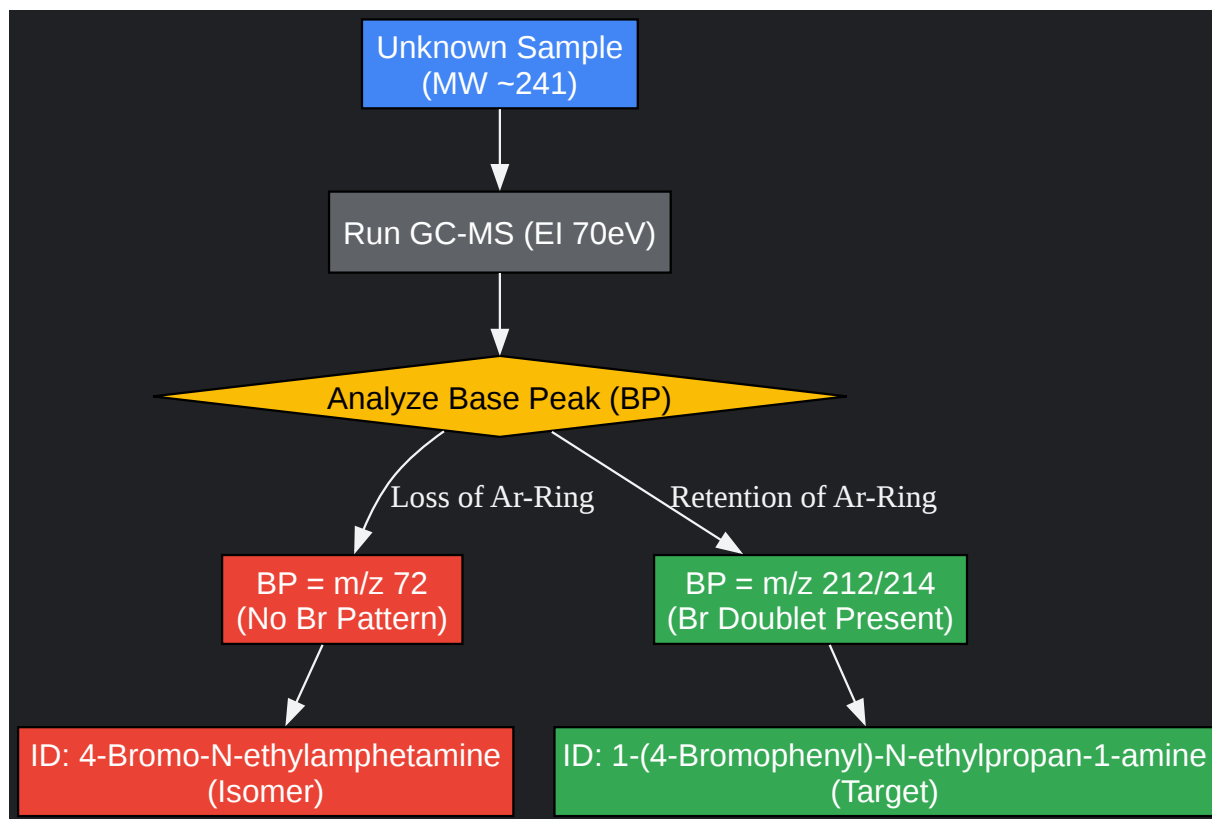
- Loss of Amine (Neutral Loss): The C-N bond breaks, expelling the neutral ethylamine ().
- Formation of Benzylic Cation: This generates the 1-(4-bromophenyl)propyl cation (~197/199).
- Tropylium Rearrangement: The benzylic cation often rearranges to a substituted tropylium ion, ejecting or other alkyl fragments depending on internal energy.

Comparison with Alternative:

- Target: Major fragment is the carbocation (197/199).
- Alternative (Amphetamine): Often produces a dominant tropylium ion at 155/157 (Bromobenzyl cation) or 130 (Bromostyrene).

Part 4: Analytical Workflow & Decision Matrix

To ensure scientific integrity, use this decision matrix when analyzing unknown samples suspected to contain the target.



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Caption: Logical workflow for distinguishing the target from its primary isomer using GC-MS base peak analysis.

Part 5: Experimental Protocols

These protocols are designed to be self-validating. The inclusion of a "System Suitability" step ensures the instrument is capable of resolving the isotopic pattern.

Protocol A: GC-MS Structural Confirmation

Best for: Isomer differentiation and definitive identification.

- Sample Prep: Dissolve 1 mg of sample in 1 mL Methanol. No derivatization is required for the secondary amine, though TFA-derivatization can improve peak shape if tailing occurs.

- Inlet: Splitless mode, 250°C.
- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm).
- Oven Program:
 - Start: 80°C (hold 1 min).
 - Ramp: 20°C/min to 300°C.
 - Hold: 3 min.
- MS Source: Electron Ionization (70 eV), Source Temp 230°C.[\[1\]](#)
- Scan Range:
40–350.
- Validation Criteria:
 - Observe molecular ion cluster at
241/243.
 - Confirm 1:1 ratio of
212:214.

Protocol B: LC-MS/MS Sensitivity Screen

Best for: Trace detection in biological matrices.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm, 1.8µm).
- Gradient: 5% B to 95% B over 5 minutes.

- Ionization: ESI Positive Mode.
- MRM Transitions (Target):
 - Quantifier:

(Loss of ethylamine).
 - Qualifier:

(Ring fragmentation).
- Validation Criteria: Retention time must be distinct from the amphetamine isomer (which typically elutes slightly earlier/later depending on the column selectivity regarding the benzylic amine vs. alkyl amine).

References

- National Institute of Standards and Technology (NIST). Mass Spectral Library (NIST20) - Phenethylamine Derivatives. NIST Standard Reference Data. [2] [[Link](#)]
- United Nations Office on Drugs and Crime (UNODC). Recommended Methods for the Identification and Analysis of Synthetic Cathinones and Related Compounds. (Provides foundational mechanisms for benzylic amine fragmentation). [[Link](#)]
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Authoritative text on Alpha-Cleavage mechanisms).
- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). Mass Spectral Library - Version 3.11. (Reference for brominated phenethylamine analogs). [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. 1-Propanone, 1-phenyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
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